

The Azetidine Scaffold: A Comparative Guide to Structure-Activity Relationships in Drug Design

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Compound of Interest

Compound Name: 1-(Azetidin-2-yl)cyclopropan-1-OL
Cat. No.: B15381909

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Introduction: The Rise of a Privileged Scaffold

In the landscape of medicinal chemistry, the four-membered, nitrogen-containing azetidine ring has emerged as a "privileged" scaffold. Its growing prominence stems from a unique combination of structural and physicochemical properties. The inherent ring strain of the azetidine moiety confers a degree of conformational rigidity that is greater than five- or six-membered rings like pyrrolidine and piperidine, but with better chemical stability than the highly strained three-membered aziridine ring. This constrained geometry can pre-organize substituents into a conformation favorable for binding to a biological target, thereby minimizing the entropic penalty upon binding and potentially increasing potency.

Furthermore, the introduction of an azetidine ring can favorably modulate a compound's physicochemical properties. It can enhance aqueous solubility, improve metabolic stability, and provide novel three-dimensional exit vectors for further chemical exploration compared to more traditional ring systems. Initially, the synthetic challenges associated with constructing this strained ring limited its use. However, recent advancements in synthetic methodologies have made a diverse array of functionalized azetidines more accessible, leading to their incorporation into several FDA-approved drugs, including baricitinib, cobimetinib, and

azelnidipine, across a range of therapeutic areas like oncology, inflammation, and cardiovascular disease.

This guide provides an in-depth, comparative analysis of the structure-activity relationships (SAR) of azetidine-based compounds, supported by experimental data and detailed protocols to inform rational drug design.

Comparative SAR Analysis of Azetidine-Based Compounds

The versatility of the azetidine scaffold is evident in its application to a wide array of biological targets. Below, we compare the SAR of azetidine derivatives across several key target classes.

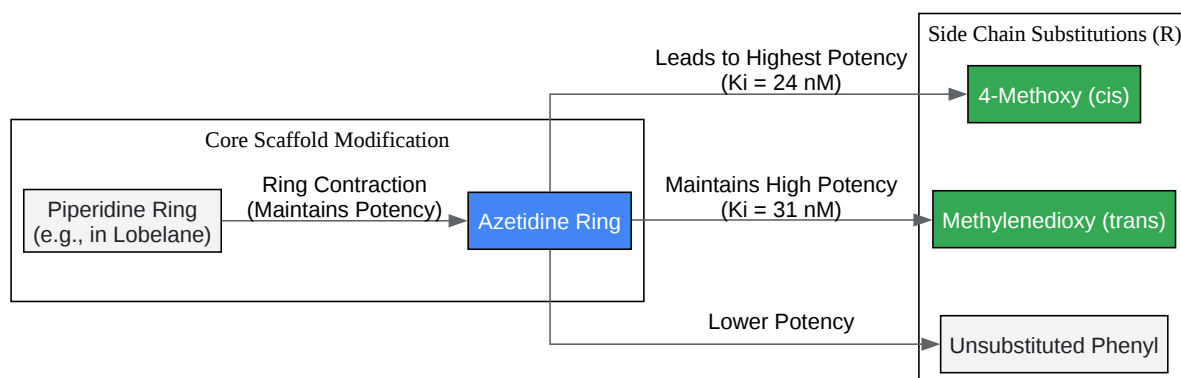
Modulators of the Dopaminergic System

Azetidine-based compounds have been extensively explored as modulators of the dopaminergic system, including as dopamine receptor antagonists and as inhibitors of vesicular monoamine transporter 2 (VMAT2), which is responsible for the uptake of dopamine into synaptic vesicles.

A study on novel cis- and trans-2,4-disubstituted azetidine analogs as inhibitors of vesicular dopamine uptake revealed potent activity. These compounds were designed as more constrained analogs of lobelane, a known VMAT2 inhibitor. The SAR for this series can be summarized as follows:

- **Ring Contraction:** Reducing the central piperidine ring of lobelane to a four-membered azetidine ring resulted in potent inhibitors of dopamine uptake.
- **Stereochemistry:** Both cis and trans isomers exhibited high potency, suggesting some flexibility in the binding pocket.
- **Aromatic Substituents:** The nature of the substituents on the phenethyl side chains significantly impacted activity. The cis-4-methoxy analog (22b) was the most potent inhibitor in the series, with a K_i of 24 nM, making it twofold more potent than lobelane. The trans-methylenedioxy analog (15c) was nearly equipotent with a K_i of 31 nM.

Below is a logical diagram illustrating the key SAR findings for these VMAT2 inhibitors.



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Caption: Key SAR insights for azetidine-based VMAT2 inhibitors.

Table 1: Comparative Activity of Azetidine-Based VMAT2 Inhibitors

Compound	Stereochemistry	R-group	K_i (nM) for [3H]Dopamine Uptake Inhibition
15a	trans	H	66
15b	trans	4-OCH ₃	41
15c	trans	3,4-OCH ₂ O	31
**2			

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